

An In-depth Technical Guide to Parahexyl (CAS 117-51-1)

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Compound of Interest

Compound Name: *Synhexyl*

Cat. No.: *B1666284*

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Abstract

Parahexyl, also known by the synonym **Synhexyl** and identified by CAS number 117-51-1, is a synthetic analogue of Δ^9 -tetrahydrocannabinol (Δ^9 -THC), the primary psychoactive component of cannabis. First synthesized in 1941, Parahexyl is structurally similar to THC, with the key difference being the substitution of the pentyl side chain with a hexyl chain. This modification results in a compound with a pharmacological profile comparable to THC, including a presumed agonist activity at the cannabinoid type 1 (CB1) receptor. Historically, Parahexyl saw limited use as an anxiolytic. This guide provides a comprehensive overview of the scientific and technical information available for Parahexyl, including its physicochemical properties, synthesis, pharmacology, and the signaling pathways associated with its presumed mechanism of action.

Physicochemical Properties

Parahexyl is a lipophilic molecule with the chemical formula $C_{22}H_{32}O_2$ and a molar mass of 328.5 g/mol. [1] Detailed experimental data on its physicochemical properties are not widely available in recent literature. The table below summarizes the key identifiers and calculated properties for Parahexyl.

Property	Value	Reference
CAS Number	117-51-1	[1]
Synonyms	Synhexyl, n-hexyl- Δ^3 -THC, 3-Hexyl-6,6,9-trimethyl-7,8,9,10-tetrahydrobenzo[c]chromen-1-ol	[1]
Molecular Formula	C ₂₂ H ₃₂ O ₂	[1]
Molar Mass	328.5 g/mol	[1]
IUPAC Name	3-hexyl-6,6,9-trimethyl-7,8,9,10-tetrahydro-6H-dibenzo[b,d]pyran-1-ol	[2]

Synthesis and Analytical Methods

Synthesis Protocol

The synthesis of Parahexyl was first reported by Adams et al. in 1949. The procedure involves the condensation of olivetol (5-hexylresorcinol) with p-mentha-2,8-dien-1-ol.

Experimental Protocol: Synthesis of Parahexyl (Adapted from Adams et al., 1949)

- **Reaction Setup:** A solution of olivetol (1 equivalent) and p-mentha-2,8-dien-1-ol (1 equivalent) in a suitable anhydrous solvent (e.g., benzene or toluene) is prepared in a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap.
- **Catalyst Addition:** A catalytic amount of a weak acid, such as p-toluenesulfonic acid (p-TSA), is added to the reaction mixture.
- **Reaction Conditions:** The mixture is heated to reflux. The progress of the reaction can be monitored by the collection of water in the Dean-Stark trap.
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The organic layer is washed sequentially with a saturated aqueous solution of sodium bicarbonate and brine.

- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography to yield pure Parahexyl.

Analytical Methods

The analysis of cannabinoids, including Parahexyl, typically employs chromatographic techniques.

- **High-Performance Liquid Chromatography (HPLC):** HPLC coupled with a UV or diode-array detector (DAD) is a common method for the quantification of cannabinoids. For enhanced sensitivity and specificity, HPLC can be coupled with mass spectrometry (LC-MS/MS).[\[3\]](#)[\[4\]](#)
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is another powerful technique for the identification and quantification of cannabinoids. Derivatization of the analyte is often necessary to improve its volatility and thermal stability.[\[5\]](#)[\[6\]](#)

Pharmacology

Mechanism of Action

Parahexyl is presumed to act as an agonist at the cannabinoid type 1 (CB1) receptor, similar to Δ^9 -THC.[\[1\]](#) The CB1 receptor is a G-protein coupled receptor (GPCR) predominantly expressed in the central nervous system. Activation of the CB1 receptor by an agonist initiates a cascade of intracellular signaling events.

Pharmacological Effects

Early pharmacological studies conducted by Loewe in 1946 demonstrated that Parahexyl induces catalepsy in mice, a characteristic effect of CB1 receptor agonists.[\[7\]](#) It was also noted to have a central excitant action in rabbits and mice.[\[7\]](#) Anecdotal reports from its historical use as an anxiolytic suggest it produces effects typical of other cannabinoid receptor agonists.[\[1\]](#) It is reported to have a somewhat higher oral bioavailability than THC.[\[1\]](#)

Quantitative Pharmacological Data

Specific quantitative pharmacological data for Parahexyl, such as receptor binding affinity (K_i) and functional potency (EC_{50}), are not readily available in recent scientific literature. The table

below presents data for the closely related compound, Δ^9 -THC, for comparative purposes.

Parameter	Ligand	Receptor	Value	Reference
Ki	Δ^9 -THC	Human CB1	2.3×10^{-7} M	[3]
EC50	Various Synthetic Cannabinoids	Human CB1	84.6 to 721 nM	[8]

Note: The EC50 values are for a different class of synthetic cannabinoids and are provided to give a general range of potencies at the CB1 receptor.

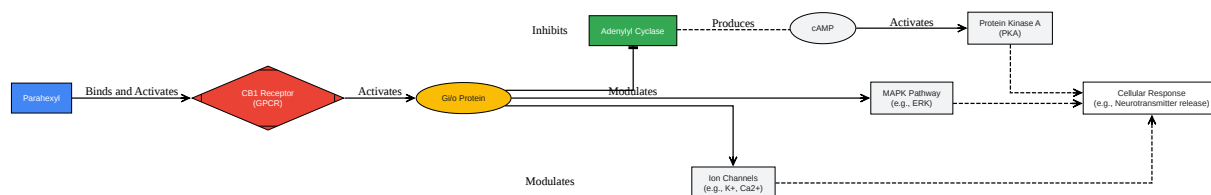
Toxicology

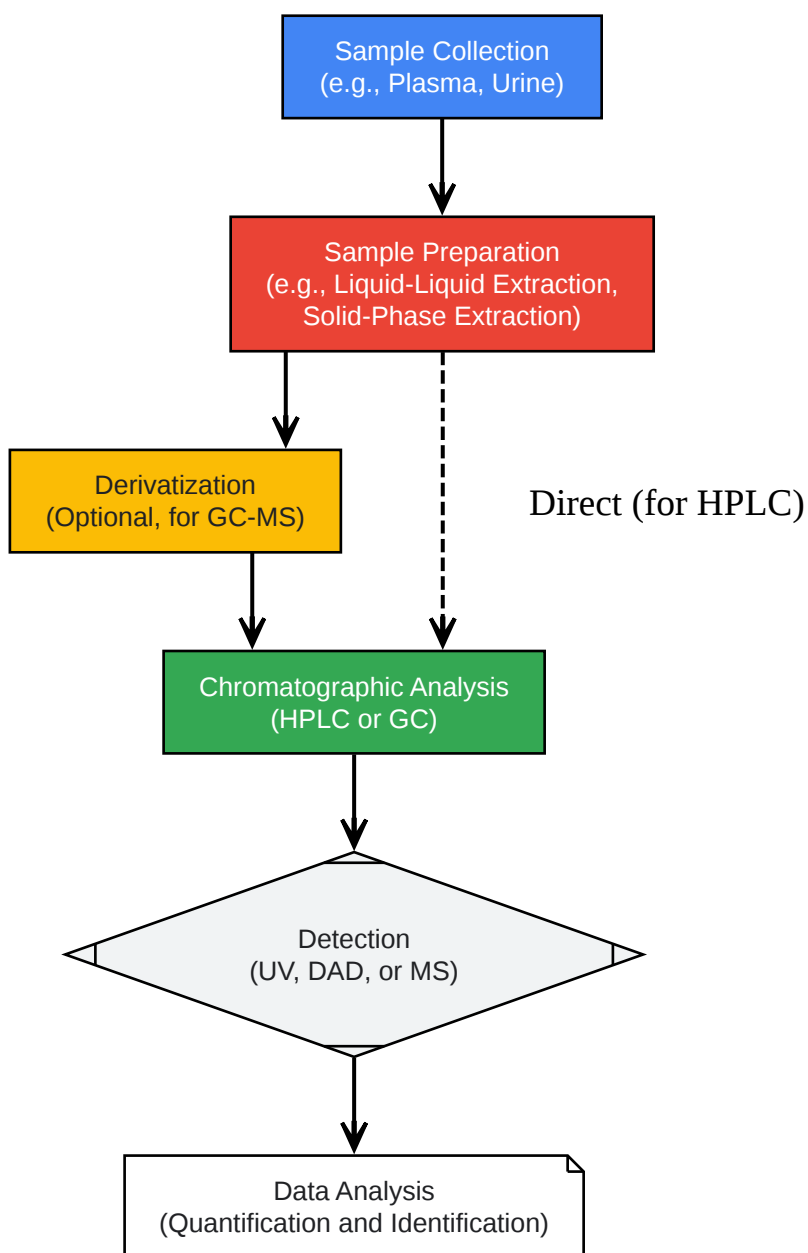
Detailed toxicological data, including the median lethal dose (LD50), for Parahexyl are not available in the public domain. For reference, the acute oral LD50 of Δ^9 -THC in rats has been reported.

Compound	Species	Route	LD50	Reference
Δ^9 -THC	Rat (male)	Oral	1910 mg/kg	[9]
Δ^9 -THC	Rat (female)	Oral	1040 mg/kg	[9]

Signaling Pathway

The presumed mechanism of action of Parahexyl involves the activation of the CB1 receptor. The following diagram illustrates the canonical signaling pathway initiated by CB1 receptor activation.





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